

Navigating the Safe Handling of O-2545 Hydrochloride: A Procedural Guide

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Compound of Interest		
Compound Name:	O-2545 hydrochloride	
Cat. No.:	B1662317	Get Quote

For researchers and drug development professionals, the safe handling of novel compounds is paramount. This guide provides essential safety and logistical information for **O-2545 hydrochloride**, a potent, water-soluble cannabinoid receptor agonist. While a comprehensive Safety Data Sheet (SDS) for **O-2545 hydrochloride** is not publicly available, this document synthesizes known data with established laboratory safety protocols to offer procedural guidance.

Disclaimer: The following information is based on general laboratory safety principles and publicly available data for **O-2545 hydrochloride**. It is not a substitute for a formal Safety Data Sheet. A thorough risk assessment should be conducted by qualified personnel before handling this compound.

Physical and Chemical Properties

O-2545 hydrochloride is a synthetic cannabinoid derivative.[1] Its water-solubility distinguishes it from many other cannabinoids, presenting unique considerations for handling and storage.[1]



Property	Value	Source
CAS Number	874745-43-4	R&D Systems, DC Chemicals
Molecular Formula	C26H37CIN2O2	DC Chemicals
Molecular Weight	445.04 g/mol	R&D Systems, DC Chemicals
Appearance	Lyophilized powder	Cayman Chemical
Solubility	Soluble in water (with gentle warming), ethanol, DMSO, and DMF	R&D Systems, Cayman Chemical
Storage	Store at -20°C as a powder. Stock solutions in DMSO can be stored at -20°C for up to one month.	R&D Systems, DC Chemicals[2]
Stability	Stable for at least four years as a lyophilized powder.	Cayman Chemical

Personal Protective Equipment (PPE)

Due to the unknown toxicological properties of **O-2545 hydrochloride**, a cautious approach to personal protection is essential. The following PPE is recommended as a minimum standard:



PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile or other chemically resistant gloves. Inspect gloves for integrity before each use.
Body Protection	A lab coat should be worn at all times. For procedures with a higher risk of aerosolization or spillage, consider a disposable gown.
Respiratory Protection	For handling small quantities in a well-ventilated area, respiratory protection may not be required. However, if there is a risk of inhaling dust or aerosols, a NIOSH-approved respirator (e.g., N95 or higher) is recommended. All handling of the powdered form should be conducted in a chemical fume hood.

Operational Plan: Safe Handling Protocol

The following step-by-step protocol is designed to minimize exposure and ensure the safe handling of **O-2545 hydrochloride** powder.

· Preparation:

- Designate a specific area for handling O-2545 hydrochloride, preferably within a certified chemical fume hood.
- Ensure all necessary PPE is readily available and in good condition.
- Have spill cleanup materials (e.g., absorbent pads, appropriate waste bags) accessible.
- Prepare all necessary equipment (e.g., spatulas, weigh boats, vials, solvents) before retrieving the compound from storage.
- Weighing and Aliquoting:



- Perform all weighing and aliquoting of the powdered compound inside a chemical fume hood to prevent inhalation of dust.
- Use a microbalance with a draft shield for accurate measurement.
- Handle the powder gently to minimize the creation of airborne dust.
- Close the primary container tightly immediately after use.
- Solution Preparation:
 - When dissolving the powder, add the solvent slowly to the vial containing the compound to avoid splashing.
 - If gentle warming is required for dissolution, use a water bath with controlled temperature.
 - Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.
- Post-Handling:
 - Decontaminate all surfaces and equipment that may have come into contact with the compound using an appropriate solvent (e.g., 70% ethanol).
 - Dispose of all contaminated disposables as hazardous waste.
 - Remove PPE in the correct order to avoid cross-contamination (gloves first, then gown, then eye protection).
 - Wash hands thoroughly with soap and water after removing PPE.

Disposal Plan

All waste materials contaminated with **O-2545 hydrochloride** must be treated as hazardous chemical waste.

Solid Waste: Contaminated items such as gloves, weigh boats, and paper towels should be
placed in a clearly labeled, sealed hazardous waste bag.



- Liquid Waste: Unused solutions and solvent rinses should be collected in a designated, sealed, and properly labeled hazardous waste container.
- Disposal: All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office in accordance with local, state, and federal regulations.

Emergency Procedures

In the event of accidental exposure, immediate action is critical.

- Skin Contact:
 - Immediately remove contaminated clothing.
 - Flush the affected area with copious amounts of water for at least 15 minutes.
 - Seek immediate medical attention.
- Eye Contact:
 - Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open.
 - Remove contact lenses if present and easy to do.
 - Seek immediate medical attention.
- Inhalation:
 - Move the individual to fresh air immediately.
 - If breathing is difficult, provide oxygen.
 - If breathing has stopped, begin artificial respiration.
 - Seek immediate medical attention.
- Ingestion:

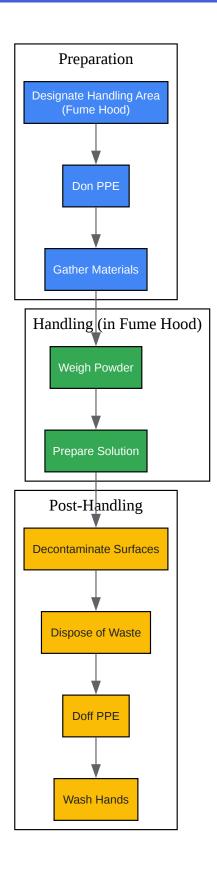


- Do NOT induce vomiting.
- · Rinse the mouth with water.
- Seek immediate medical attention.
- Spill:
 - Evacuate the immediate area.
 - If the spill is large or in a poorly ventilated area, contact your institution's EHS office.
 - For small spills within a chemical fume hood, wear appropriate PPE and cover the spill with an absorbent material.
 - o Carefully collect the absorbed material and place it in a sealed hazardous waste container.
 - Decontaminate the spill area.

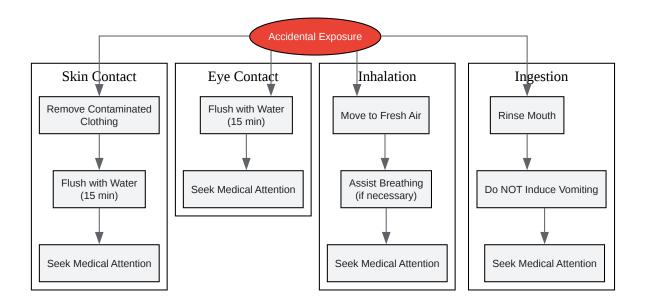
Visualizing Safe Practices

To further clarify the procedural flow, the following diagrams illustrate the recommended workflows for handling and emergency response.









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References

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- 2. O-2545 hydrochloride|874745-43-4|COA [dcchemicals.com]
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